

Application Notes and Protocols for BIM-23190

Stock Solution Preparation

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Compound of Interest

Compound Name: BIM-23190

Cat. No.: B3420296

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Introduction

BIM-23190 is a synthetic somatostatin analog that acts as a selective agonist for somatostatin receptor subtypes 2 (SSTR2) and 5 (SSTR5), with K_i values of 0.34 nM and 11.1 nM, respectively.^{[1][2][3]} This selectivity makes it a valuable tool in cancer and acromegaly research.^{[1][2]} As a G protein-coupled receptor (GPCR) agonist, **BIM-23190** modulates intracellular signaling pathways to inhibit the release of various hormones and growth factors, thereby affecting cell proliferation and angiogenesis. Proper preparation of stock solutions is critical for obtaining reliable and reproducible experimental results. These application notes provide detailed protocols for the preparation of **BIM-23190** hydrochloride stock solutions for both in vitro and in vivo applications.

Data Presentation

Chemical Properties and Storage of **BIM-23190** Hydrochloride

| Property | Value | Reference |
|----------------------|---|-----------|
| Molecular Weight | 1238.91 g/mol | |
| Appearance | White to off-white solid | |
| Purity | ≥98% | |
| Storage (Powder) | -80°C for 2 years, or -20°C for 1 year (sealed from moisture) | |
| Storage (In Solvent) | -80°C for 6 months, or -20°C for 1 month (sealed from moisture) | |

Solubility of **BIM-23190** Hydrochloride

| Application | Solvent | Concentration | Notes | Reference |
|-------------|---|-----------------------|--|-----------|
| In Vitro | DMSO | 100 mg/mL (80.72 mM) | Requires sonication. Use freshly opened DMSO as it is hygroscopic. | |
| Water | 100 mg/mL (80.72 mM) | Requires sonication. | | |
| In Vivo | 10% DMSO, 40% PEG300, 5% Tween-80, 45% saline | ≥ 2.5 mg/mL (2.02 mM) | A clear solution should be obtained. | |

Experimental Protocols

Protocol 1: Preparation of **BIM-23190** Hydrochloride Stock Solution for In Vitro Use

This protocol describes the preparation of a 10 mM stock solution in DMSO.

Materials:

- **BIM-23190** hydrochloride powder
- Dimethyl sulfoxide (DMSO), anhydrous/molecular biology grade (freshly opened)
- Sterile, conical-bottom polypropylene tubes
- Ultrasonic water bath
- Calibrated micropipettes and sterile tips
- Vortex mixer

Procedure:

- Aseptic Technique: Perform all steps in a laminar flow hood to maintain sterility.
- Weighing: Accurately weigh the desired amount of **BIM-23190** hydrochloride powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh 1.239 mg of the compound.
- Solvent Addition: Add the calculated volume of DMSO to the tube containing the **BIM-23190** hydrochloride powder. For a 10 mM solution from 1.239 mg, add 1 mL of DMSO.
- Dissolution:
 - Vortex the solution for 1-2 minutes to facilitate dissolution.
 - If the compound is not fully dissolved, place the tube in an ultrasonic water bath and sonicate for 5-10 minutes. Visually inspect for complete dissolution.
- Aliquoting and Storage:
 - Once a clear solution is obtained, aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 μ L) in sterile polypropylene microcentrifuge tubes.
 - Store the aliquots at -80°C for up to 6 months or at -20°C for up to 1 month. Avoid repeated freeze-thaw cycles.

Protocol 2: Preparation of **BIM-23190** Hydrochloride Solution for In Vivo Use

This protocol describes the preparation of a 2.5 mg/mL solution for animal studies.

Materials:

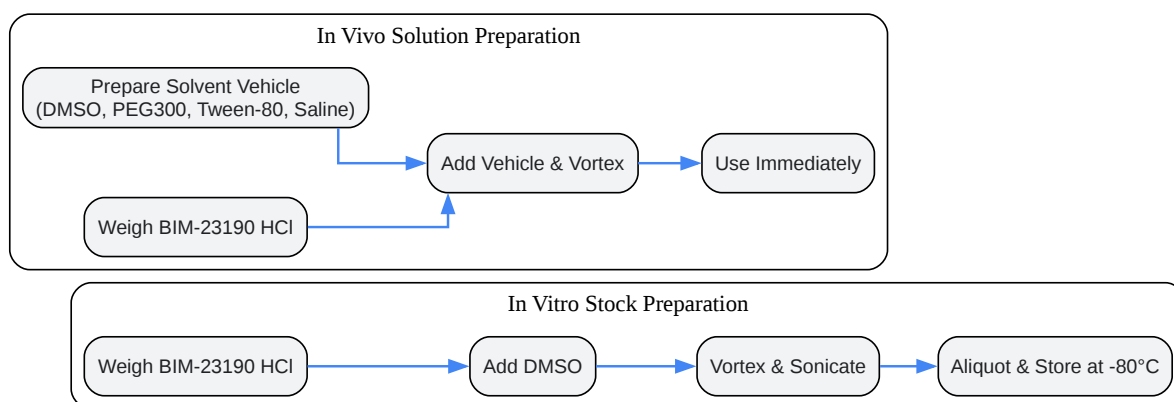
- **BIM-23190** hydrochloride powder
- DMSO, anhydrous/molecular biology grade
- PEG300 (Polyethylene glycol 300)
- Tween-80 (Polysorbate 80)
- Sterile saline (0.9% NaCl)
- Sterile, conical-bottom polypropylene tubes
- Calibrated micropipettes and sterile tips
- Vortex mixer

Procedure:

- Aseptic Technique: Perform all steps in a sterile environment.
- Solvent Preparation: Prepare the solvent mixture in the following order:
 - To prepare 1 mL of the final solution, start with 100 μ L of DMSO.
 - Add 400 μ L of PEG300 to the DMSO and mix thoroughly by vortexing.
 - Add 50 μ L of Tween-80 to the DMSO/PEG300 mixture and vortex until homogeneous.
 - Add 450 μ L of sterile saline and vortex to create the final solvent vehicle.
- Dissolution:
 - Weigh the required amount of **BIM-23190** hydrochloride. For a 2.5 mg/mL solution, weigh 2.5 mg for every 1 mL of the final solution.

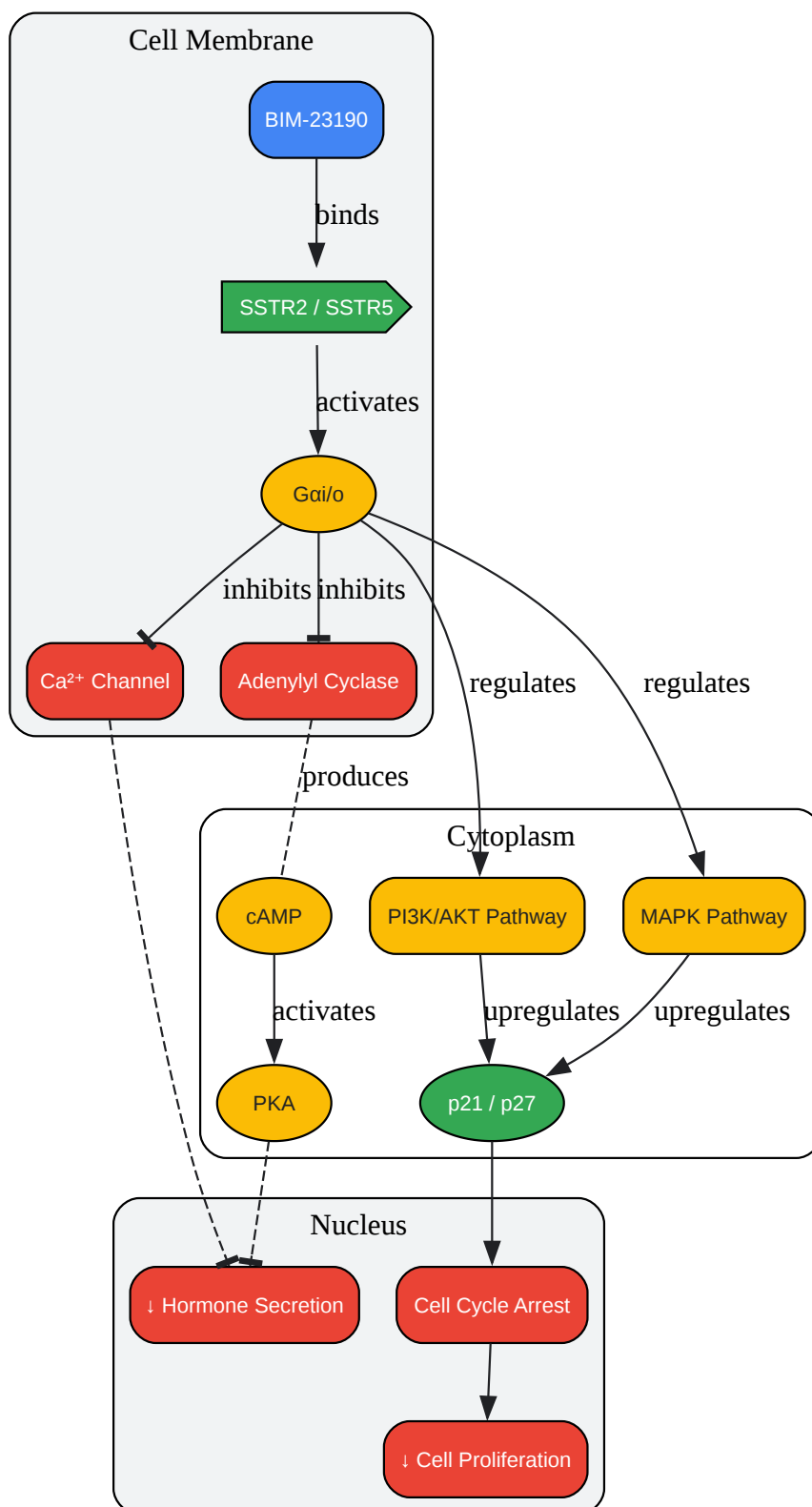
- Add the prepared solvent vehicle to the **BIM-23190** hydrochloride powder.
- Vortex the solution until the compound is completely dissolved and the solution is clear.
- Use and Storage:
 - This solution should be prepared fresh before each experiment.
 - If short-term storage is necessary, store at 4°C for no longer than 24 hours. For longer-term storage, refer to the stability data, but fresh preparation is recommended for in vivo studies.

Mandatory Visualizations



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Caption: Experimental workflow for preparing **BIM-23190** solutions.



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Caption: **BIM-23190** signaling pathway via SSTR2/5.

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